

An In-depth Technical Guide to 2,4-Dimethyldecane (CAS: 2801-84-5)

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Compound of Interest

Compound Name: 2,4-Dimethyldecane

Cat. No.: B1670048

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dimethyldecane is a branched-chain alkane with the molecular formula $C_{12}H_{26}$.^[1] As a saturated hydrocarbon, it is a colorless liquid at room temperature, characterized by its nonpolar nature, rendering it insoluble in water but soluble in many organic solvents.^[1] This compound, identified by the CAS number 2801-84-5, is primarily utilized in research and industrial settings, for instance as a solvent or as an intermediate in the synthesis of other organic compounds.^[1] It has also been identified as a volatile organic compound (VOC) and a product from the degradation of high-density polyethylene (HDPE).^{[2][3]} This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a discussion of its known biological context.

Chemical and Physical Properties

The structural and physicochemical properties of **2,4-Dimethyldecane** are summarized below. Data has been compiled from various chemical databases and calculated using established methods such as the Joback method.

Identifiers and Structure

Property	Value	Source(s)
CAS Number	2801-84-5	[4] [5]
Molecular Formula	C ₁₂ H ₂₆	[1] [5]
IUPAC Name	2,4-dimethyldecane	[5] [6]
SMILES	<chem>CCCCCCC(C)CC(C)C</chem>	[1] [6] [7]
InChI	InChI=1S/C12H26/c1-5-6-7-8-9-12(4)10-11(2)3/h11-12H,5-10H2,1-4H3	[1] [4] [7]
InChIKey	OJAFXEXESSNPMH-UHFFFAOYSA-N	[4] [7]
Molecular Weight	170.33 g/mol	[5] [6] [7]

Physicochemical and Thermodynamic Data

Property	Value	Unit	Source(s)
Boiling Point (Tb)	473.08	K	[7]
Melting Point (Tf)	189.00 ± 3.00	K	[7]
Critical Temperature (Tc)	640.63	K	[7]
Critical Pressure (Pc)	1804.63	kPa	[7]
Critical Volume (Vc)	0.696	m ³ /kmol	[7]
Enthalpy of Vaporization (h _{vap})	41.53	kJ/mol	[7]
Enthalpy of Fusion (h _{fus})	19.79	kJ/mol	[7]
Enthalpy of Formation (h _f)	-301.57	kJ/mol	[7]
Gibbs Free Energy of Formation (g _f)	45.28	kJ/mol	[7]
Octanol/Water Partition Coeff. (logp)	4.639	[7]	
Water Solubility (log ₁₀ ws)	-4.36	[7]	
McGowan's Characteristic Volume	179.940	ml/mol	[7]

Experimental Protocols

Detailed methodologies for the synthesis and analytical characterization of **2,4-Dimethyldecane** are provided below.

Synthesis Protocol: Alcohol-Olefin-Paraffin Route

2,4-Dimethyldecane can be synthesized in high yield via a classical three-step route involving a Grignard reaction, acid-catalyzed dehydration, and subsequent hydrogenation of the resulting alkene mixture.^[1]

Step 1: Grignard Reaction to form 2,4-Dimethyl-2-decanol

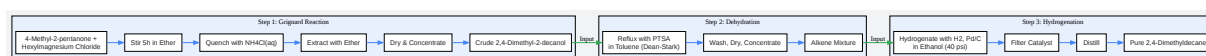
- Prepare a Grignard reagent from 1-bromohexane and magnesium turnings in anhydrous diethyl ether.
- To this solution of hexylmagnesium bromide (0.5 mol in 250 mL of 2M ether solution), add a solution of 4-methyl-2-pentanone (0.5 mol) dropwise in 50 mL of anhydrous ether at room temperature.
- Stir the reaction mixture for 5 hours after the addition is complete.
- Carefully pour the reaction mixture into a saturated aqueous solution of ammonium chloride (NH_4Cl) to quench the reaction.
- Extract the aqueous layer with diethyl ether (2 x 50 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Remove the ether under vacuum to yield the crude alcohol, 2,4-dimethyl-2-decanol.

Step 2: Dehydration to Alkenes

- Dissolve the crude alcohol (e.g., 70 g, 0.38 mol) in toluene (300 mL).
- Add a catalytic amount of p-toluenesulfonic acid (PTSA, ~0.5 g).
- Reflux the mixture overnight using a Dean-Stark apparatus to remove the water formed during the reaction.
- After cooling, add ethyl acetate and wash the organic layer with water.
- Dry the organic layer over anhydrous sodium sulfate and concentrate by rotary evaporation to obtain a mixture of alkene isomers.

Step 3: Hydrogenation to **2,4-Dimethyldecane**

- Dissolve the alkene mixture in ethanol.
- Add 5% Palladium on Carbon (Pd/C) as the catalyst.
- Hydrogenate the mixture in a Parr apparatus under a hydrogen atmosphere (40 psi) at room temperature for 5 hours.
- Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.
- Remove the solvent under vacuum.
- Purify the resulting crude product by distillation to afford **2,4-Dimethyldecane** as a colorless liquid (Yield: 95%).^[1]



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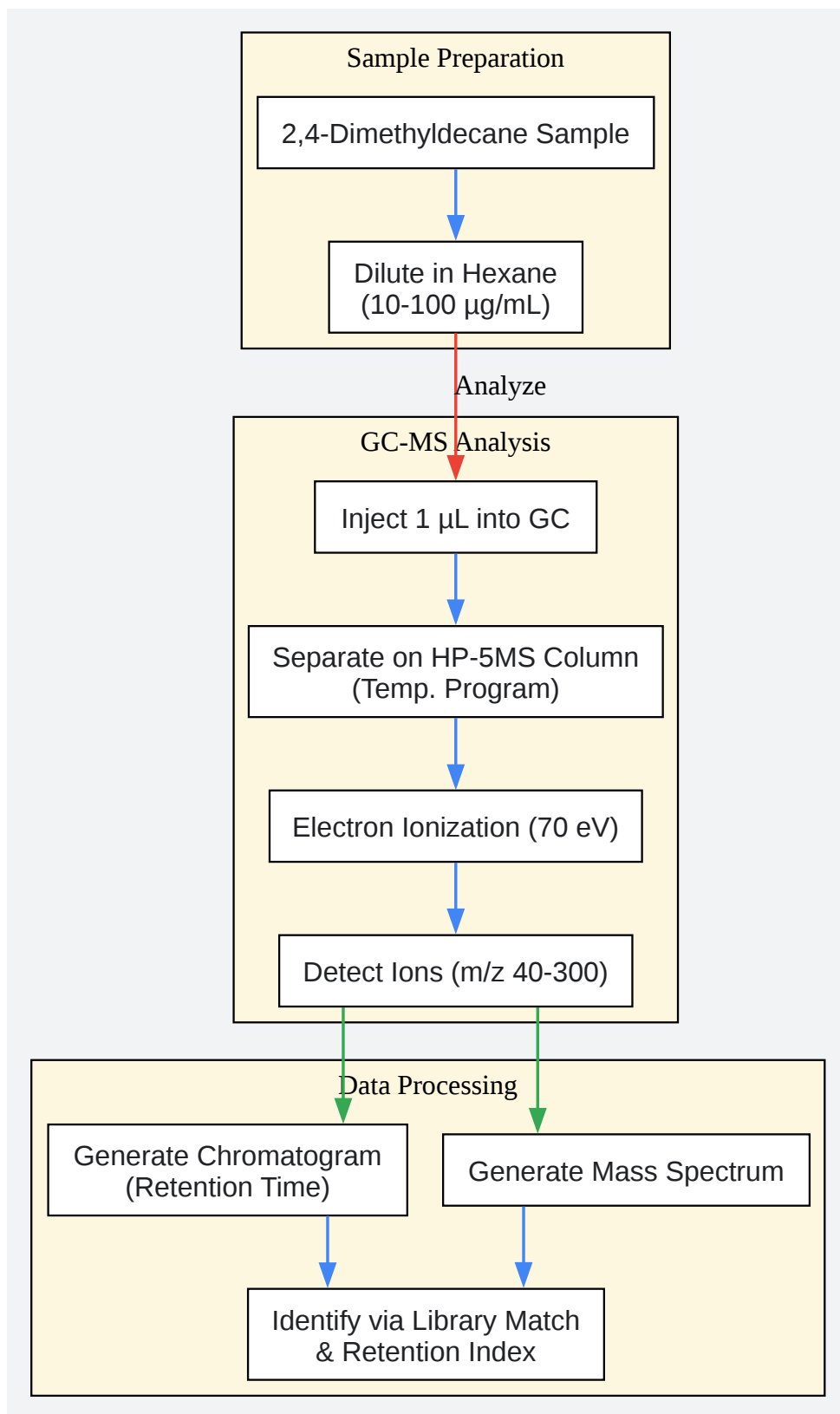
Caption: Synthesis workflow for **2,4-Dimethyldecane**.

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the standard method for the identification and quantification of volatile hydrocarbons like **2,4-Dimethyldecane**.

- Sample Preparation: Dilute the sample of **2,4-Dimethyldecane** in a volatile solvent such as hexane or dichloromethane to a concentration of approximately 10-100 µg/mL.
- Instrumentation: Use a gas chromatograph equipped with a mass selective detector (MSD).

- GC Column: A non-polar capillary column, such as a HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness), is suitable.
- Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min.
- GC Method:
 - Injector Temperature: 250 °C.
 - Injection Mode: Splitless or split (e.g., 50:1 split ratio).
 - Injection Volume: 1 µL.
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase at 10 °C/min to 250 °C.
 - Final hold: Hold at 250 °C for 5 minutes.
- MS Method:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Scan Range: 40-300 m/z.
- Data Analysis: Identify **2,4-Dimethyldecane** by its retention time and by comparing its mass spectrum to a reference library (e.g., NIST). The Kovats retention index is reported as 1115 (standard non-polar column).[\[5\]](#)[\[8\]](#)



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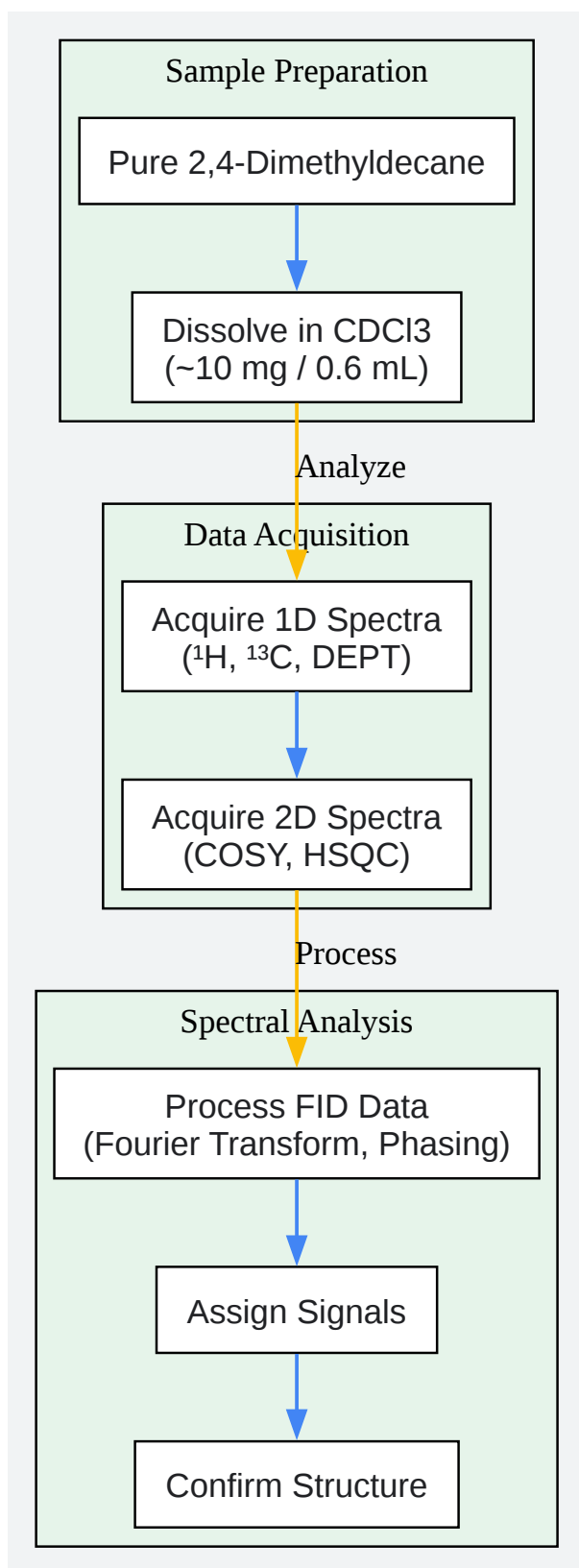
Caption: General workflow for GC-MS analysis.

Analytical Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used for the structural elucidation of **2,4-Dimethyldecane**, confirming the connectivity of its carbon skeleton.

- Sample Preparation: Dissolve approximately 5-10 mg of purified **2,4-Dimethyldecane** in ~0.6 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3) in a 5 mm NMR tube.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion.
- ^1H NMR Acquisition:
 - Experiment: Standard 1D proton experiment.
 - Parameters: Acquire spectra at room temperature with a 90° pulse, a relaxation delay of 1-2 seconds, and 16-32 scans.
 - Expected Signals: Protons in alkanes resonate in the upfield region (δ 0.5-2.0 ppm). Signals for methyl (CH_3), methylene (CH_2), and methine (CH) groups will show complex splitting due to extensive spin-spin coupling.
- ^{13}C NMR Acquisition:
 - Experiment: Proton-decoupled 1D carbon experiment (e.g., DEPT-135 can be used to differentiate CH_3/CH from CH_2 groups).
 - Parameters: Acquire with a sufficient number of scans for good signal-to-noise ratio.
 - Expected Signals: Alkane carbons typically resonate between δ 10-60 ppm.
- 2D NMR Acquisition (for full assignment):
 - COSY (Correlation Spectroscopy): To establish ^1H - ^1H coupling networks and identify adjacent protons.

- HSQC (Heteronuclear Single Quantum Coherence): To correlate each proton signal with its directly attached carbon atom.
- Data Analysis: Process the spectra using appropriate software (e.g., MestReNova, TopSpin). Assign signals based on chemical shifts, multiplicities, and correlations observed in 2D spectra.



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Caption: Workflow for NMR structural analysis.

Biological Activity and Drug Development Context

As a simple saturated hydrocarbon, **2,4-Dimethyldecane** is not generally expected to exhibit high biological potency. A review of the scientific literature reveals a significant lack of studies on its specific biological activities. There are no published reports detailing its antimicrobial, anti-inflammatory, or cytotoxic effects, nor is it implicated in any specific biological signaling pathways.

The compound is sold by chemical suppliers for "Research Use Only" and is not intended for human or veterinary use.^[9] There is no evidence to suggest that **2,4-Dimethyldecane** is currently a subject of interest in any drug development programs.

However, studies on structurally related alkanes may provide context for potential areas of future investigation:

- **Antimicrobial/Anti-inflammatory Activity:** Some studies have investigated the biological properties of other branched alkanes. For example, 2,4-dimethylhexane (a shorter C₈ analogue) was identified as a component of a plant extract with antimicrobial and anti-inflammatory properties.^[10] Similarly, undecane (a C₁₁ linear alkane) has been shown to possess anti-allergic and anti-inflammatory effects in mast cells and keratinocytes.^[11] It is important to note that these activities cannot be directly attributed to **2,4-Dimethyldecane** without specific experimental validation.

Safety and Handling

2,4-Dimethyldecane should be handled with the standard precautions for flammable hydrocarbon liquids.

- **Hazards:** It is a flammable liquid and vapor. Inhalation of high concentrations of vapor may cause dizziness or narcosis. Aspiration may be fatal if swallowed and enters airways. Repeated exposure may cause skin dryness or cracking.^[12]
- **Handling:** Keep away from heat, sparks, open flames, and hot surfaces.^{[12][13]} Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including protective gloves and eye/face protection.^[12]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place designated as a flammables area.[13]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations for hazardous waste.[13]

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